

GSK180736A GRK2 inhibitor selectivity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK180736A

Cat. No.: B1672363

[Get Quote](#)

An In-Depth Technical Guide to the Selectivity of **GSK180736A**, a GRK2 Inhibitor

Introduction

GSK180736A is a small molecule inhibitor initially developed as a Rho-associated, coiled-coil containing protein kinase 1 (ROCK1) inhibitor.[1][2] Subsequent research identified it as a potent, ATP-competitive inhibitor of G protein-coupled receptor kinase 2 (GRK2).[3] GRK2 plays a crucial role in the regulation of G protein-coupled receptor (GPCR) signaling, a pathway central to numerous physiological processes. Dysregulation of GRK2 activity has been implicated in conditions such as heart failure, making it a significant therapeutic target.[1]

This technical guide provides a comprehensive overview of the selectivity profile of **GSK180736A**, presenting quantitative data, detailed experimental methodologies, and visual diagrams of its mechanism of action and assessment workflows.

Data Presentation: Kinase Selectivity Profile

The inhibitory activity of **GSK180736A** has been evaluated against a panel of kinases to determine its selectivity. The data, summarized below, reveals a complex profile where **GSK180736A** shows high potency for ROCK1 and moderate, yet selective, potency for GRK2 over other GRK subfamilies.

Table 1: IC50 Values of GSK180736A Against a Panel of Kinases

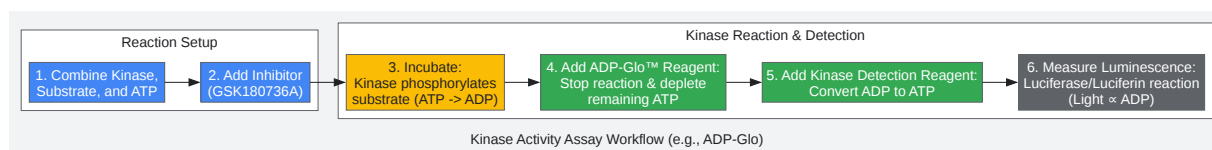
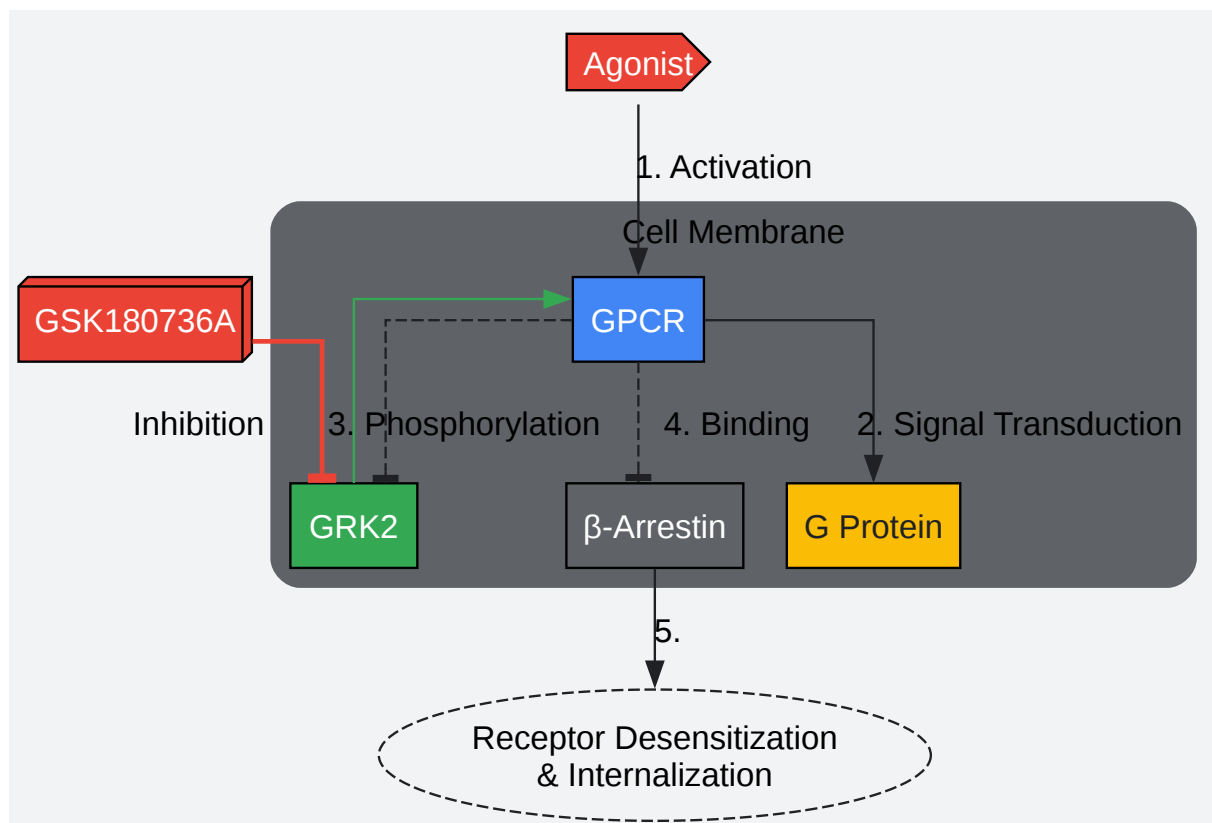
Kinase Target	IC50 Value	Notes
GRK2	0.77 μ M (770 nM)	Potent inhibitor.[1][3][4][5][6][7][8][9]
ROCK1	14 nM - 100 nM	Highly potent; originally developed as a ROCK1 inhibitor.[3][4][5][7][9]
PKA	30 μ M to >100 μ M	Weak inhibitor.[1][3][4][6][8][9]
GRK1	>100 μ M	Exhibits high selectivity for GRK2 over GRK1.[2][5][8][9]
GRK5	~100 μ M (logIC50 = -4.0)	Exhibits high selectivity for GRK2 over GRK5.[5][8][9]
RSK1	3.1 μ M (3,100 nM)	Moderate inhibitor.[8][9]
p20S6K	2.85 μ M (2,850 nM)	Moderate inhibitor.[8][9]

Table 2: Selectivity Ratios of GSK180736A

Comparison	Selectivity Fold	Reference
GRK2 vs. other GRKs	>100-fold	[1][3][4][6]
GRK2 vs. GRK1 & GRK5	\geq 400-fold	[2][5]
GRK2 vs. GRK5	~300-fold	[4][5]

Mandatory Visualization

Signaling Pathway Diagram



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Structure-Based Design, Synthesis and Biological Evaluation of Highly Selective and Potent G Protein-Coupled Receptor Kinase 2 Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Identification and Structure–Function Analysis of Subfamily Selective G Protein-Coupled Receptor Kinase Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. GSK180736A | GRK | ROCK | PKA | TargetMol [targetmol.com]
- 5. selleckchem.com [selleckchem.com]
- 6. GSK180736A|GSK-180736A|GRK2 inhibitor [dcchemicals.com]
- 7. GSK180736A - MedChem Express [bioscience.co.uk]
- 8. GSK180736A - Applications - CAT N°: 26182 [bertin-bioreagent.com]
- 9. bertin-bioreagent.cvmh.fr [bertin-bioreagent.cvmh.fr]
- To cite this document: BenchChem. [GSK180736A GRK2 inhibitor selectivity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672363#gsk180736a-grk2-inhibitor-selectivity]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com